

SU5408: Comprehensive Guide to Safe Handling and Disposal

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Compound of Interest

Compound Name: SU5408

Cat. No.: B8072259

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This document provides essential safety, logistical, and disposal information for **SU5408** (VEGFR2 Kinase Inhibitor I), a potent, cell-permeable inhibitor of the VEGFR2 kinase.^{[1][2][3][4][5]} Adherence to these guidelines is critical for ensuring laboratory safety and environmental protection.

Chemical and Safety Data

The following table summarizes the key properties and hazard information for **SU5408**.

Property	Data
Chemical Name	5-[(1,2-dihydro-2-oxo-3H-indol-3-ylidene)methyl]-2,4-dimethyl-1H-pyrrole-3-carboxylic acid, ethyl ester[5]
Synonyms	SU 5408, VEGFR2 Kinase Inhibitor I[2][4][5][6]
CAS Number	15966-93-5[1][2][3][4][5][6][7]
Molecular Formula	C18H18N2O3[1][2][5][6][7][8]
Molecular Weight	310.35 g/mol [2][3][4][7]
Appearance	Yellow to orange crystalline solid[2]
GHS Hazard Statements	H302: Harmful if swallowed.[6] H410: Very toxic to aquatic life with long lasting effects.[6]
GHS Precautionary Statements	P264: Wash skin thoroughly after handling.[6] P270: Do not eat, drink or smoke when using this product.[6] P273: Avoid release to the environment.[6] P391: Collect spillage.[6] P501: Dispose of contents/container to an approved waste disposal plant.[6]
Storage Conditions	Powder: Store at -20°C for up to 3 years.[2][6] In Solvent (DMSO): Store at -80°C for up to 2 years or -20°C for up to 1 year.[2][3][6] Aliquot to avoid repeated freeze-thaw cycles.[4]

Operational Procedures for SU5408 Disposal

The proper disposal of **SU5408**, whether in solid form, dissolved in a solvent, or as contaminated labware, is crucial due to its toxicity profile. The following step-by-step procedures provide guidance for researchers and laboratory personnel.

Step 1: Personal Protective Equipment (PPE)

Before handling **SU5408** in any form, ensure you are wearing the appropriate PPE to minimize exposure risk.

- Eye Protection: Wear safety goggles with side-shields.[6]
- Hand Protection: Use chemically resistant protective gloves.[6]
- Body Protection: Wear an impervious lab coat or clothing.[6]
- Respiratory Protection: If handling the powder outside of a certified chemical fume hood or if aerosol formation is possible, use a suitable respirator.[6]

Step 2: Waste Segregation and Collection

Properly segregate **SU5408** waste at the point of generation. Never mix it with general laboratory or non-hazardous waste.

- Solid Waste:
 - Collect unused or expired **SU5408** powder in its original container or a clearly labeled, sealed waste container.
 - Place contaminated items such as weigh boats, pipette tips, and gloves into a designated, sealed waste bag or container.
- Liquid Waste:
 - Collect **SU5408** solutions (e.g., in DMSO) in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - Do not pour **SU5408** solutions down the drain, as it is very toxic to aquatic life.[6]
- Labeling:
 - Clearly label all waste containers with "Hazardous Waste," "**SU5408**," and the relevant hazard symbols (e.g., Harmful, Dangerous for the Environment).

Step 3: Managing Spills

In the event of a spill, act promptly to contain and clean the affected area while adhering to safety precautions.

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated, preferably within a chemical fume hood.[\[6\]](#)
- **Contain the Spill:** Prevent further spread or leakage. For liquid spills, use an absorbent, inert material such as diatomite or universal binders.[\[6\]](#) Keep the product away from drains and water courses.[\[6\]](#)
- **Clean-Up:**
 - Carefully sweep or scoop up the solid material or the absorbent material used for liquid spills. Avoid creating dust.[\[6\]](#)
 - Place the collected material into a designated hazardous waste container.
 - Decontaminate the spill surface and any affected equipment by scrubbing with alcohol.[\[6\]](#)
- **Dispose of Cleaning Materials:** All materials used for cleanup (e.g., absorbent pads, wipes, gloves) must be disposed of as hazardous waste.

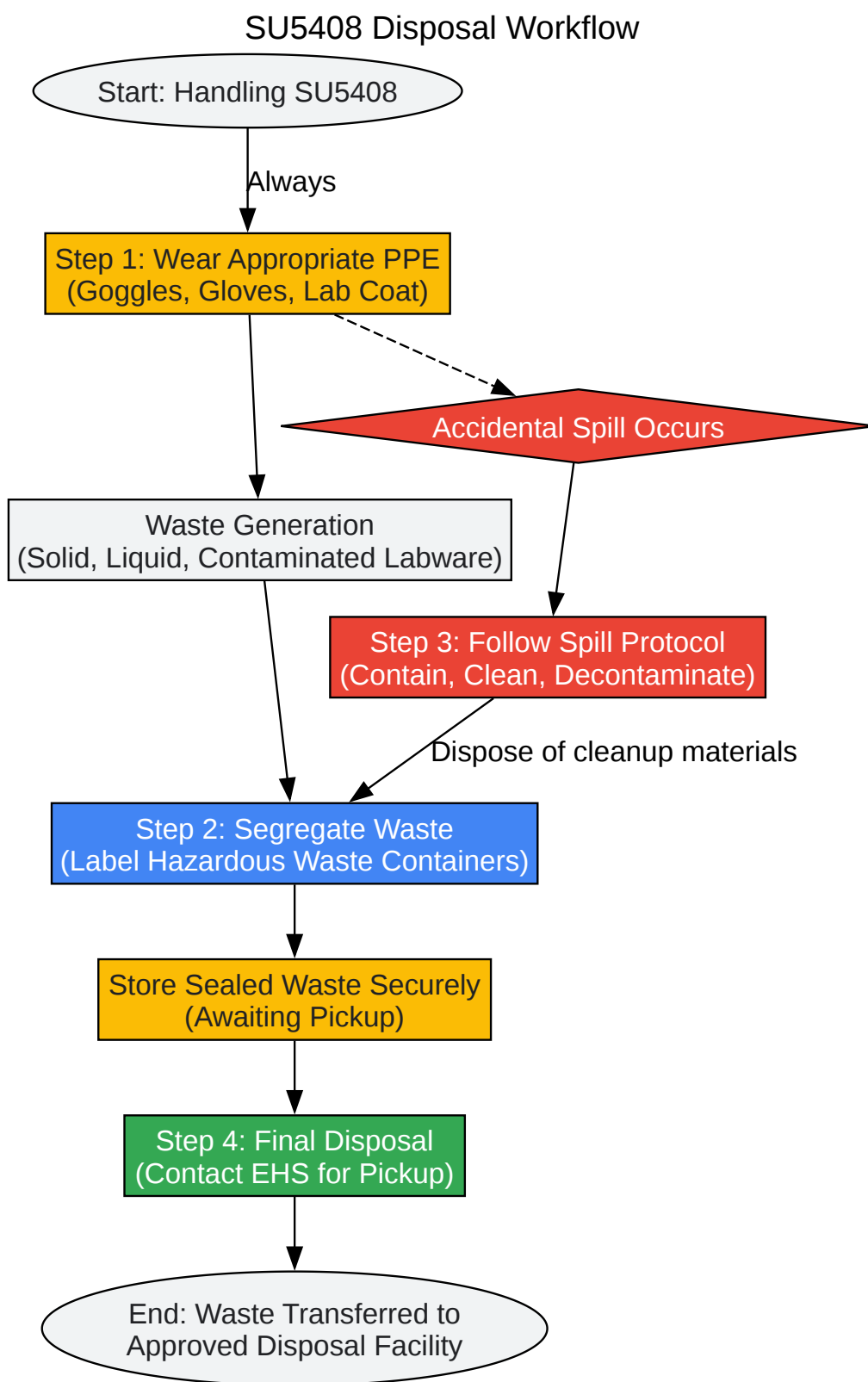
Step 4: Final Disposal

The final disposal of **SU5408** waste must be handled by a licensed and approved waste disposal facility.

- **Consult Regulations:** Disposal must be conducted in accordance with all prevailing country, federal, state, and local regulations.[\[6\]](#)
- **Arrange for Pickup:** Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
- **Documentation:** Maintain records of waste generation and disposal as required by your institution and local regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **SU5408**.



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Caption: Logical workflow for the safe disposal of **SU5408**.

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References

- 1. VEGFR2 kinase inhibitor I(SU-5408) Datasheet DC Chemicals [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. adooq.com [adooq.com]
- 5. SU 5408|SU5408 [dcchemicals.com]
- 6. VEGFR2 kinase inhibitor I(SU-5408)|15966-93-5|MSDS [dcchemicals.com]
- 7. SU5408 - Immunomart [immunomart.com]
- 8. caymanchem.com [caymanchem.com]
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